

An In-depth Technical Guide to the Physical Properties of 2,3-Dimethylnonane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylnonane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3-Dimethylnonane** (CAS No. 2884-06-2), an acyclic saturated hydrocarbon. The information is curated for professionals in research and development who require precise data for modeling, formulation, and experimental design. This document summarizes key quantitative data, details relevant experimental protocols for property determination, and provides a visual representation of a standard experimental workflow.

Core Physical and Chemical Properties

2,3-Dimethylnonane is a branched-chain alkane with the molecular formula $C_{11}H_{24}$. Its structure, characterized by methyl groups at the second and third positions of a nonane backbone, influences its physical properties, such as its boiling point and density, by affecting intermolecular van der Waals forces and molecular packing efficiency.

Quantitative Data Summary

The physical properties of **2,3-Dimethylnonane** are summarized in the table below. Data has been compiled from various chemical databases and literature sources. It is important to note that some variation exists between reported values, which can be attributed to different experimental conditions and measurement precision.

Property	Value	Units	Source(s)
Molecular Formula	C ₁₁ H ₂₄	-	[1][2]
Molecular Weight	156.31	g/mol	[3][4]
	156.3083	g/mol	[2]
Boiling Point	186	°C	
	186.9 (at 760 mmHg)	°C	[2][3]
Melting Point	-57.06 (estimate)	°C	[3]
Density	0.741	g/cm ³	[2][3]
	0.748 (at 20°C)	g/mL	
Refractive Index	1.416	-	[2][3]
	1.421	-	
Flash Point	114.4	°C	[2][3]
Vapor Pressure	0.889 (at 25°C)	mmHg	[2][3]
Octanol/Water Partition Coeff. (LogP)	6.23 (Predicted)	-	[3]
Viscosity	Data not available	mPa·s	

Note: An experimental value for the dynamic or kinematic viscosity of **2,3-Dimethylnonane** was not readily available in the surveyed literature. General methods for alkane viscosity measurement are described in the protocols section.

Experimental Protocols

The determination of the physical properties of a compound like **2,3-Dimethylnonane** requires precise and standardized experimental procedures. Below are detailed methodologies for measuring three key properties.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (Durham tube)
- Rubber band or wire for attachment
- Bunsen burner or other heat source

Procedure:

- Sample Preparation: A small amount (0.5-1 mL) of **2,3-Dimethylnonane** is placed into the small test tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
- Assembly: The test tube is attached to the thermometer using a rubber band. The bulb of the thermometer should be level with the sample.
- Heating: The thermometer and tube assembly is placed in the Thiele tube, which is filled with mineral oil to a level above the sidearm. The Thiele tube is then gently heated at the sidearm.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit, forming a slow stream of bubbles. The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.

- Equilibrium: The heat source is removed, and the apparatus is allowed to cool. The stream of bubbles will slow down and stop. The moment the liquid begins to enter the capillary tube is the point at which the vapor pressure of the sample equals the atmospheric pressure.
- Measurement: The temperature recorded at the exact moment the liquid enters the capillary tube is the boiling point of the sample. The barometric pressure should also be recorded.

Density Determination (Vibrating Tube Densitometer)

Modern density measurements for liquids are often performed using a vibrating tube densitometer, which offers high precision.

Apparatus:

- Vibrating tube densitometer (e.g., Anton Paar SVM 3000)
- Syringe for sample injection
- Thermostatic control unit
- Calibrated reference standards (e.g., dry air and pure water)

Procedure:

- Calibration: The instrument is calibrated according to the manufacturer's instructions using at least two standards of known density (typically dry air and degassed, ultrapure water).
- Temperature Control: The desired measurement temperature (e.g., 20°C) is set, and the instrument is allowed to equilibrate.
- Sample Injection: The **2,3-DimethylNonane** sample is carefully injected into the measurement cell using a syringe, ensuring no air bubbles are introduced.
- Measurement: The instrument measures the oscillation period of the U-shaped tube containing the sample. This period is directly related to the density of the liquid. The instrument's software calculates and displays the density.

- Cleaning: After the measurement is complete, the cell is thoroughly cleaned with appropriate solvents (e.g., ethanol, acetone) and dried before the next measurement.

Refractive Index Determination (Abbe Refractometer)

The refractive index is a fundamental property that is sensitive to the purity of the substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath/circulator
- Light source (typically a sodium D-line source, 589 nm)
- Dropper or pipette
- Cleaning solvents (e.g., ethanol, isopropanol) and soft tissues

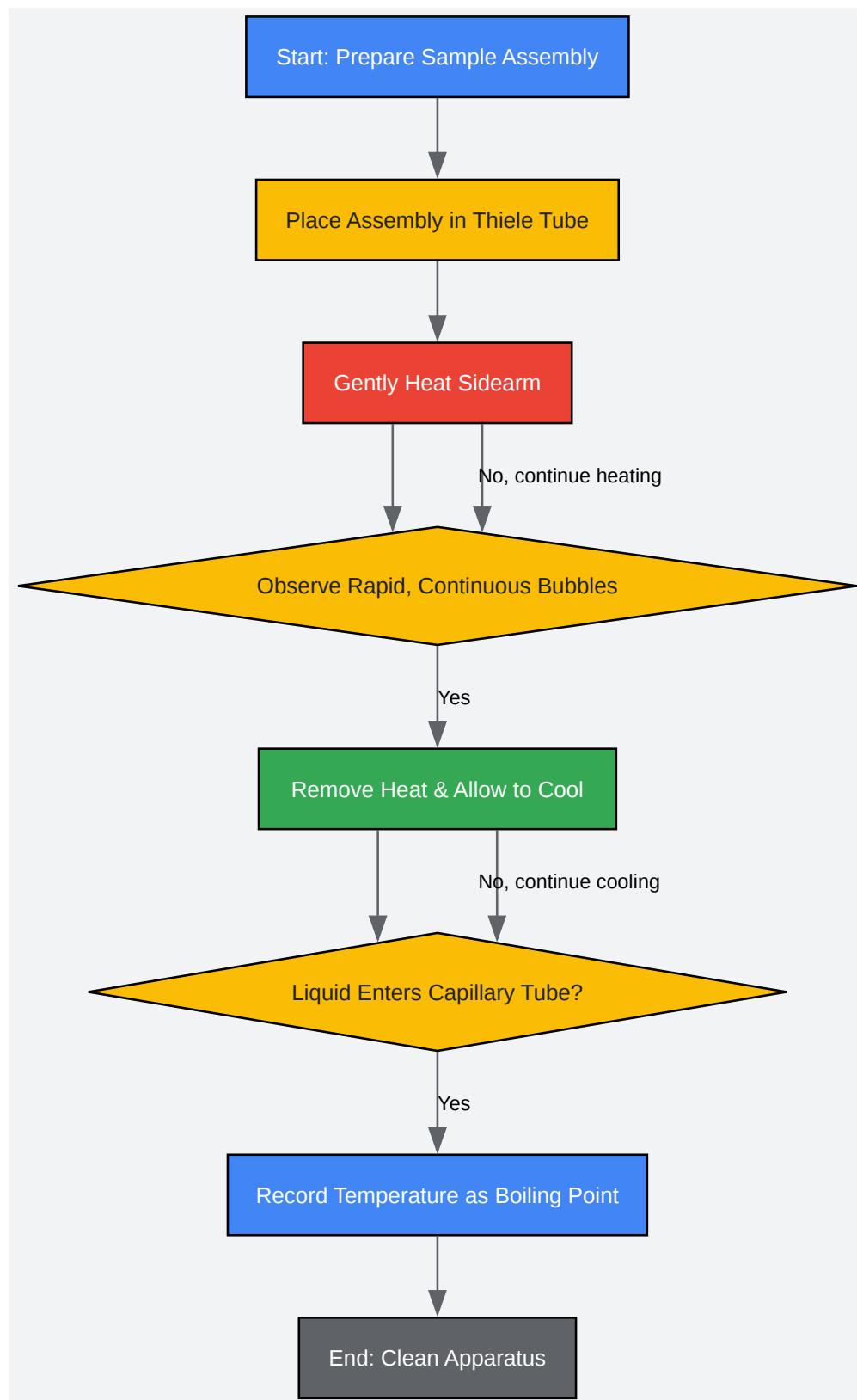
Procedure:

- Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- Temperature Control: The prisms of the refractometer are connected to a circulating water bath set to the desired temperature (e.g., 20°C). The instrument should be allowed to reach thermal equilibrium.
- Sample Application: The prism assembly is opened, and a few drops of **2,3-Dimethylnonane** are placed on the surface of the lower prism.
- Measurement: The prisms are closed and locked. The light source is activated, and the user looks through the eyepiece, adjusting the handwheel until the light and dark fields are brought into view. The compensator knob is adjusted to eliminate any color fringe at the borderline, creating a sharp contrast. The main handwheel is then used to center the borderline exactly on the crosshairs of the reticle.

- **Reading:** The refractive index value is read directly from the instrument's scale. For digital instruments, the value is displayed automatically.
- **Cleaning:** The prisms are carefully cleaned with a soft tissue and an appropriate solvent after the measurement.

Visualizations

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point using the Thiele tube method, as described in the protocol above.

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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2,3-Dimethylnonane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13832861#physical-properties-of-2-3-dimethylnonane\]](https://www.benchchem.com/product/b13832861#physical-properties-of-2-3-dimethylnonane)

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